"Ethyl 3-amino-4-morpholinobenzoate" potential biological activity

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Compound of Interest

Compound Name:	*Ethyl 3-amino-4-morpholinobenzoate*
CAS No.:	*71254-75-6*
Cat. No.:	*B1305178*

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Technical Whitepaper: **Ethyl 3-amino-4-morpholinobenzoate** Subtitle: Pharmacological Potential, Synthetic Utility, and Scaffold Analysis in Drug Discovery

Executive Summary

Ethyl 3-amino-4-morpholinobenzoate (EAMB) is a high-value pharmacophoric scaffold and a critical synthetic intermediate in the development of Potassium-Competitive Acid Blockers (P-CABs) and Tyrosine Kinase Inhibitors (TKIs). While primarily utilized as a precursor for drugs like Revaprazan (YH-1885), the molecule's structural architecture—comprising an electron-rich morpholine ring, a nucleophilic amino handle, and a lipophilic ester moiety—endows it with significant potential for structure-activity relationship (SAR) exploration.

This technical guide analyzes the biological relevance of the EAMB scaffold, detailing its role in gastric acid suppression, its emerging utility in oncology, and the experimental protocols required to validate its downstream biological activity.

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Part 1: Structural Analysis & Pharmacophore Properties

The biological utility of EAMB is dictated by its three functional domains, which allow for modular drug design.

Functional Domain	Chemical Property	Biological/Synthetic Function
Morpholine Ring	Saturated Heterocycle	Solubility & Metabolism: Enhances aqueous solubility and metabolic stability. In P-CABs, this moiety often occupies the cation-binding pocket of the H+/K+ ATPase.
3-Amino Group	Primary Aniline	Synthetic Handle: Acts as the nucleophile for amide coupling (e.g., with pyrimidine/pyridine acids) to form the active pharmacophore.
Ethyl Ester	Carboxylate Derivative	Prodrug/Lipophilicity: Increases membrane permeability. In synthesis, it serves as a protected acid, ready for hydrolysis or reduction to alcohols/aldehydes.

Mechanistic Role in P-CABs (Revaprazan)

EAMB is the direct precursor to the "tail" region of Revaprazan. Unlike Proton Pump Inhibitors (PPIs) which require acid activation and covalent binding, P-CABs derived from this scaffold bind reversibly and competitively to the K+ binding site of the H+/K+ ATPase enzyme. The morpholine ring provides the necessary steric bulk and hydrogen-bond accepting capability to lock the drug into the luminal channel of the proton pump.

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Part 2: Biological Activity & Therapeutic Applications[1][2][3][4][5]

Gastric Acid Suppression (Primary Application)

The most validated biological activity of EAMB derivatives is the inhibition of the gastric proton pump.

- Target: H+/K+ ATPase (α-subunit).
- Mechanism: K+ competitive inhibition.[1]
- Activity Profile: Fast onset (no acid activation required) and stability at low pH.[1]

Kinase Inhibition (Emerging Application)

The 3-amino-4-morpholino motif is a "privileged structure" in oncology.

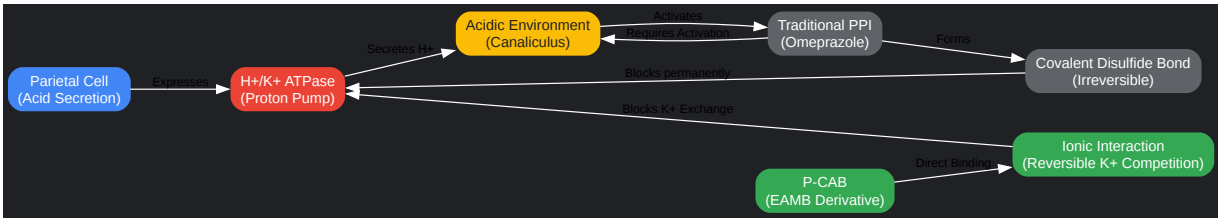
- EGFR Inhibition: Analogous structures (e.g., Gefitinib derivatives) utilize the morpholine ring to improve solubility while the aniline nitrogen forms hydrogen bonds with the hinge region of the kinase ATP-binding pocket.
- PI3K Pathway: Morpholine-containing benzoates have shown activity in blocking the PI3K/Akt/mTOR pathway, leading to apoptosis in colorectal cancer cell lines (HCT-116).

Part 3: Visualization of Mechanism & Workflow

Figure 1: Mechanism of Action (P-CAB vs. PPI)

This diagram illustrates how the EAMB-derived scaffold (P-CAB) differs from traditional PPIs, highlighting the reversible binding mechanism.

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Caption: Comparative mechanism of EAMB-derived P-CABs (Reversible) vs. Traditional PPIs (Irreversible).

Part 4: Experimental Protocols

Protocol A: Synthesis of **Ethyl 3-amino-4-morpholinobenzoate**

Note: This is a reduction protocol starting from the nitro-precursor.

- Reagents: Ethyl 3-nitro-4-morpholinobenzoate, 10% Pd/C, Ethanol, Hydrogen gas (balloon or Parr shaker).
- Procedure:
  - Dissolve 10 mmol of the nitro-intermediate in 50 mL of ethanol.
  - Add 10 wt% Pd/C catalyst carefully under inert atmosphere (Argon).
  - Purge system with Hydrogen gas. Stir at Room Temperature (RT) for 4–6 hours.
  - Monitor: TLC (Hexane:EtOAc 1:1) should show disappearance of the yellow nitro spot and appearance of a fluorescent amine spot.
  - Workup: Filter through Celite to remove Pd/C. Concentrate filtrate in vacuo.

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- Yield: Typically >90% as a crystalline solid.

Protocol B: H+/K+ ATPase Inhibition Assay (Biological Validation)

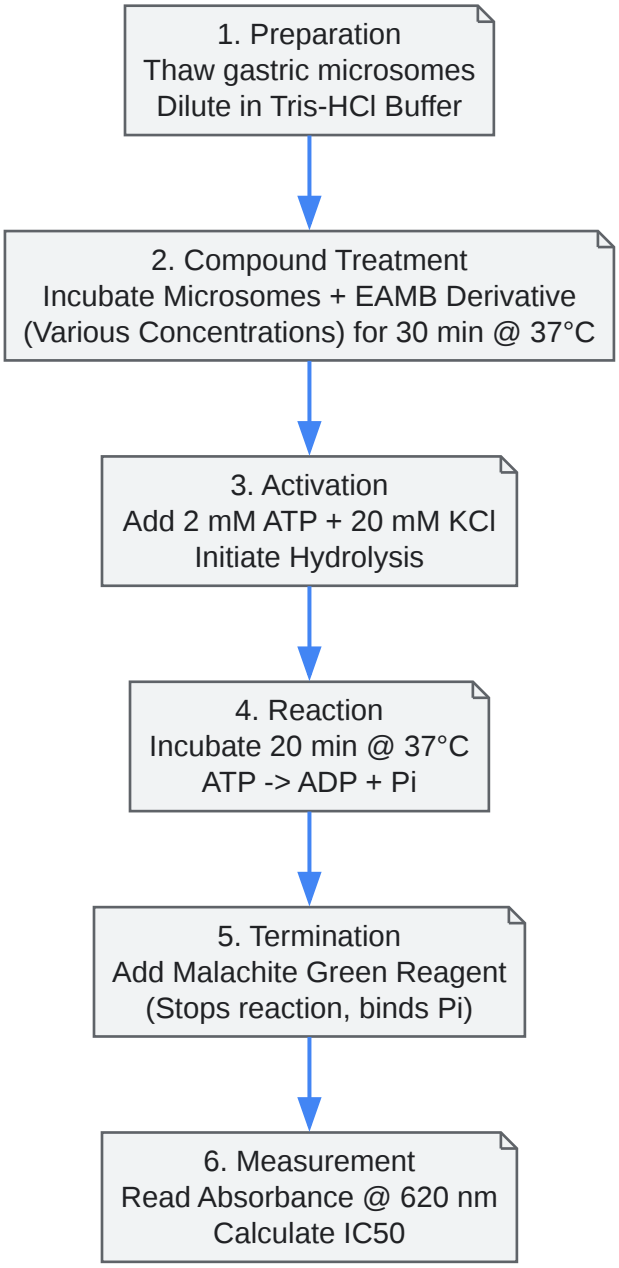
To verify the activity of EAMB derivatives, use this standard biochemical assay.

Materials:

- Hog gastric microsomes (Lyophilized H+/K+ ATPase).
- Assay Buffer: 50 mM Tris-HCl (pH 7.4), 5 mM $MgCl_2$, 20 mM KCl.
- Substrate: 2 mM ATP.
- Detection: Malachite Green Phosphate Assay Kit.

Workflow Diagram:

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Caption: Step-by-step workflow for the H+/K+ ATPase biochemical inhibition assay.

Part 5: Safety, Toxicology & Handling (GHS Standards)

While specific toxicology data for the ester is limited, data from structural analogs (morpholine derivatives and anilines) suggests the following profile:

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- Acute Toxicity: Harmful if swallowed (Category 4).[2] The morpholine ring can undergo metabolic ring-opening.
- Irritation: Causes skin irritation (H315) and serious eye irritation (H319).[2]
- Sensitization: Potential skin sensitizer due to the primary aniline group (can form haptens).
- Handling: All synthesis steps involving the free amine should be conducted in a fume hood to avoid inhalation of dust/vapors.

References

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